

Application Notes and Protocols: Intracellular Calcium Imaging with 2-furoyl-LIGRLO-amide

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Compound of Interest

Compound Name: 2-furoyl-LIGRLO-amide

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These application notes provide a comprehensive guide for utilizing the potent and selective Proteinase-Activated Receptor 2 (PAR2) agonist, **2-furoyl-LIGRLO-amide**, for intracellular calcium imaging studies. This document outlines the mechanism of action, provides detailed experimental protocols, presents quantitative data for experimental design, and includes visual diagrams of the signaling pathway and experimental workflow.

Introduction to 2-furoyl-LIGRLO-amide

2-furoyl-LIGRLO-amide is a synthetic peptide agonist of PAR2, a G-protein coupled receptor (GPCR) involved in a variety of physiological and pathological processes, including inflammation, pain, and tissue repair.[1][2][3] Derived from the auto-ligand to PAR2, this compound offers high potency and selectivity, making it an excellent tool for studying PAR2 signaling.[1][4] Its enhanced stability compared to endogenous ligands makes it particularly suitable for in vitro and in vivo experimental systems.[5]

Mechanism of Action

Activation of PAR2 by agonists like **2-furoyl-LIGRLO-amide** initiates a well-defined signaling cascade. PAR2 couples to the Gαq subunit of heterotrimeric G proteins.[3] This activation leads to the stimulation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[6] IP3



diffuses through the cytosol and binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored intracellular calcium (Ca2+).[6][7] This transient increase in cytosolic calcium can be readily measured using fluorescent calcium indicators such as Fura-2 AM.[6]

Quantitative Data: Potency of 2-furoyl-LIGRLOamide

The following tables summarize the potency of **2-furoyl-LIGRLO-amide** in inducing intracellular calcium mobilization in various cell lines. This data can be used as a reference for designing dose-response experiments.

Agonist	Cell Line	Potency (pD2)	Reference
2-furoyl-LIGRLO- amide	Rat PAR2-expressing KNRK cells	7.0 ± 0.1	[8]
2-furoyl-LIGRLO- amide	Human PAR2- expressing HEK293 cells	5.4 ± 0.1	[8]
SLIGRL-NH2	Rat PAR2-expressing KNRK cells	5.6 ± 0.1	[8]

Agonist	Cell Line	Potency (IC50)	Relative Potency (vs. SLIGKV-OH)	Reference
2-furoyl-LIGRLO- amide	HCT-15	1.10 μΜ	155	[5]
SLIGKV-OH	HCT-15	171 μΜ	1	[5]

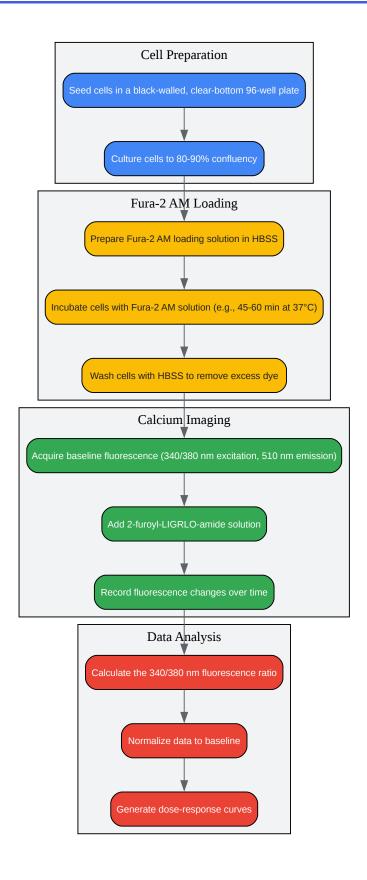
Signaling Pathway and Experimental Workflow

To facilitate a clear understanding of the underlying biological processes and the experimental procedure, the following diagrams are provided.









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